

# Ji-101 in vivo application protocols

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Ji-101

CAS No.: 900573-88-8

Cat. No.: S548154

[Get Quote](#)

## Pharmacology Overview of Ji-101

**Ji-101** is an orally active triple kinase inhibitor that targets **Vascular Endothelial Growth Factor Receptor 2 (VEGFR2)**, **Platelet-Derived Growth Factor Receptor Beta (PDGFR $\beta$ )**, and **Ephrin B4 Receptor (EphB4)** [1] [2]. This combination is notable as currently approved angiogenesis inhibitors do not target EphB4, giving **Ji-101** a unique mechanism of action [2]. Its primary biological activities include:

- **Inhibition of angiogenesis** by blocking VEGFR2 and PDGFR $\beta$  signaling.
- **Direct antineoplastic activity** through inhibition of tumor cell proliferation, potentially via EphB4 inhibition.
- It has shown potent activity against various cancer cell lines and xenografts and is or was in Phase II clinical development for solid tumors [1] [2].

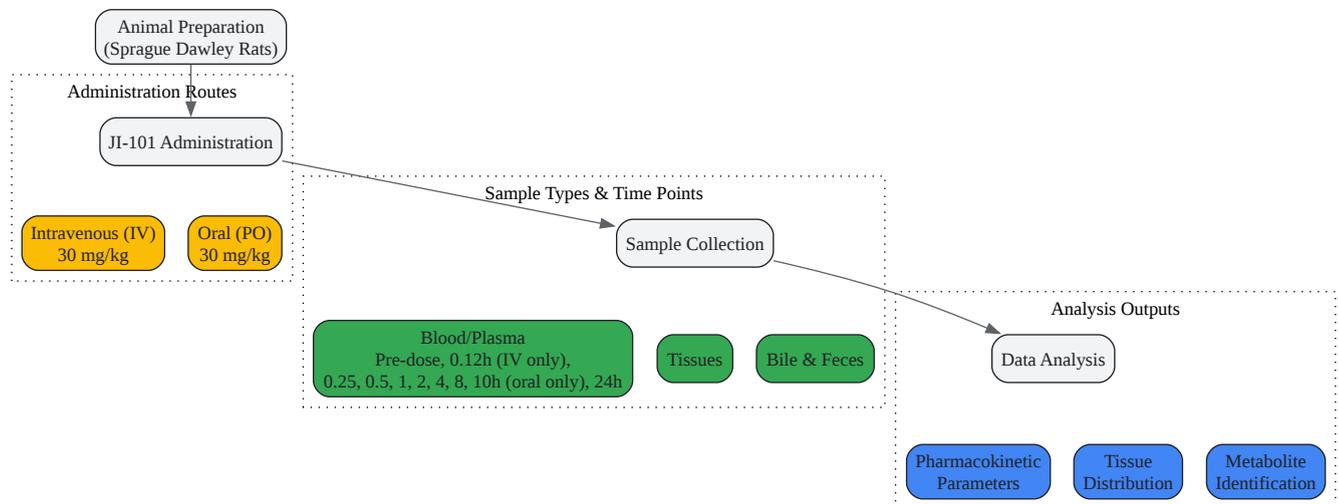
## In Vivo Protocols and Experimental Data

The following protocols and data are primarily derived from preclinical studies in rodent models.

## Pharmacokinetics, Tissue Distribution, and Metabolism in Rats

This study provides foundational data on how **Ji-101** is absorbed, distributed, and eliminated in Sprague Dawley rats [3] [1].

- **Experimental Workflow**



Click to download full resolution via product page

- **Animal Model:** Male Sprague Dawley rats (195-210 g) were used in a parallel-group design [1].
- **Dosing and Administration:**
  - **Formulation:** The protocol indicates that **JI-101** can be formulated for oral administration using a sequential co-solvent method. For instance, a 2.5 mg/mL solution can be made using 10% DMSO + 40% PEG300 + 5% Tween80 + 45% Saline [1].
  - **Dose:** 30 mg/kg [1].
  - **Routes:** Intravenous (IV via tail vein) and oral (gavage) for bioavailability comparison [1].
- **Sample Collection:**
  - **Blood/Plasma:** Serial blood samples (~100 µL) were collected from the retro-orbital plexus at pre-dose, 0.12 (IV only), 0.25, 0.5, 1, 2, 4, 8, 10 (oral only), and 24 hours post-dose. Plasma was separated using centrifugation with K<sub>2</sub>EDTA as an anticoagulant and stored at -80°C [1].

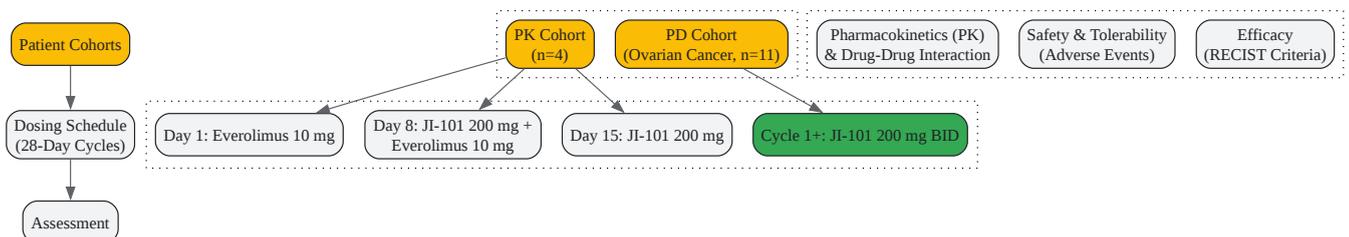
- **Tissues:** Collected for distribution analysis.
- **Excreta:** Bile and feces were collected for excretion and metabolite identification [3] [1].
- **Key Quantitative Findings:**
  - **Pharmacokinetic Parameters:** The table below summarizes the key PK parameters derived from this study [3] [1].

Parameter	Intravenous (IV)	Oral (PO)	Description
C <sub>max</sub>	-	Reached at ~2 h	Maximum plasma concentration
t <sub>1/2</sub>	1.75 ± 0.79 h	2.66 ± 0.13 h	Elimination half-life
CL	13.0 ± 2.62 mL/min/kg	-	Clearance
V <sub>d</sub>	2.11 ± 1.42 L/kg	-	Volume of Distribution
Oral Bioavailability	-	55%	Fraction of oral dose absorbed

## Clinical Pilot Study in Ovarian Cancer

This early-phase human trial investigated **J1-101** both as a single agent and in combination with everolimus in patients with advanced cancers, including an ovarian cancer expansion cohort [2].

- **Clinical Workflow**



Click to download full resolution via product page

- **Dosing Protocol:**
  - **Jl-101 Dose:** 200 mg, administered twice daily (BID) as a single agent [2].
  - **Combination Regimen:** In the PK cohort, **Jl-101** (200 mg) was administered in combination with everolimus (10 mg) to assess drug interaction [2].
- **Key Findings:**
  - **Tolerability:** **Jl-101** was well tolerated both as a single agent and in combination with everolimus. No serious adverse events were reported in this pilot study. Common adverse events included hypertension, nausea, and abdominal pain [2].
  - **Drug Interaction:** Coadministration of **Jl-101** increased the exposure of everolimus by approximately 22%, indicating a pharmacokinetic drug-drug interaction [2].
  - **Efficacy:** No patients demonstrated a partial or complete response per RECIST criteria. However, the majority of patients achieved stable disease at their first restaging scan (two months) [2].

## Key Application Notes for Researchers

- **Formulation Considerations:** For in vivo studies, **Jl-101** has limited solubility in water and ethanol. The use of co-solvents like DMSO, PEG300, and Tween80 in saline is a viable strategy to prepare solutions for oral gavage in rodents [1].
- **Unique Target Profile:** The inhibition of EphB4, not targeted by other approved angiogenesis inhibitors, is a key differentiator of **Jl-101**. Research should focus on tumor types where this pathway is implicated [2].
- **Combination Potential:** The clinical pilot study shows the feasibility of combining **Jl-101** with other agents like everolimus, but it is crucial to monitor for potential drug-drug interactions that may require dose adjustments [2].
- **Efficacy Interpretation:** Preclinical data shows promising absorption and distribution. The lack of tumor shrinkage in the early clinical trial but a high rate of stable disease suggests **Jl-101** may have a cytostatic effect, and efficacy endpoints should be chosen accordingly [2].

**Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. - JI | inhibitor of vascular endothelial growth factor receptor... 101 [invivochem.com]
2. A Pilot Study of JI-101, an Inhibitor of VEGFR-2, PDGFR- $\beta$ , ... [pubmed.ncbi.nlm.nih.gov]
3. Pharmacokinetics, tissue distribution and identification of putative... [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Ji-101 in vivo application protocols]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b548154#ji-101-in-vivo-application-protocols>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States  
**Phone:** (512) 262-9938  
**Email:** [info@smolecule.com](mailto:info@smolecule.com)  
**Web:** [www.smolecule.com](http://www.smolecule.com)